Biological activity potential of Phenothiazine-10-carboxaldehyde intermediates

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Compound of Interest

Compound Name:	*Phenothiazine-10-carboxaldehyde*
CAS No.:	*38076-67-4*
Cat. No.:	*B3132942*

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Biological Activity Potential of Phenothiazine-Carboxaldehyde Intermediates

Executive Summary: The Aldehyde Gateway

Phenothiazines are a privileged scaffold in medicinal chemistry, historically significant as the first generation of antipsychotics (e.g., Chlorpromazine). However, the current research frontier has shifted toward repurposing this tricyclic core for multidrug-resistant (MDR) bacteria and cancer therapy.

The Phenothiazine-carboxaldehyde intermediates serve as the critical "chemical hooks" in this evolution. The aldehyde moiety (

) allows for the rapid generation of diverse libraries—specifically Schiff bases (imines) and chalcones—which exhibit biological activities far surpassing the parent phenothiazine molecule.

Structural Distinction & Nomenclature

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It is critical to distinguish between the two primary aldehyde intermediates:

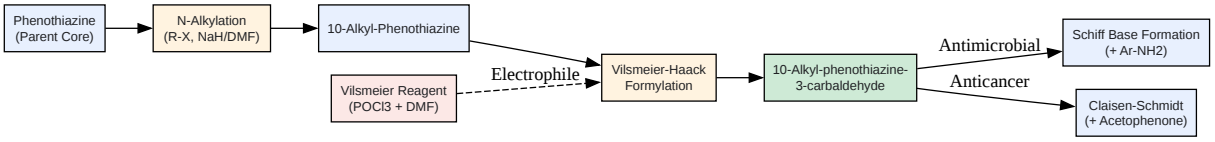
Intermediate	Structure	Primary Application
Phenothiazine-10-carboxaldehyde (N-Formyl)	at Nitrogen (N-10)	Protecting group strategy; intermediate for specific N-alkyl rearrangements. Lower direct bioactivity.
10-Alkyl-phenothiazine-3-carbaldehyde	at Carbon-3 (Ring)	The Bioactive Workhorse. Precursor for antimicrobial Schiff bases and anticancer chalcones.

Note: This guide focuses on the high-potential applications of both, with an emphasis on the C-3 functionalization pathways.

Synthetic Chemistry: Constructing the Scaffold

The synthesis of these intermediates relies on precise electrophilic aromatic substitution. The Vilsmeier-Haack reaction is the industry standard for introducing the aldehyde group.

Synthesis Workflow (DOT Visualization)



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Caption: Figure 1. Synthetic pathway from parent phenothiazine to bioactive aldehyde intermediates and downstream derivatives.

Protocol: Vilsmeier-Haack Formylation

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Target: Synthesis of 10-Methyl-10H-phenothiazine-3-carbaldehyde

Reagents: 10-Methylphenothiazine (10 mmol),

(12 mmol), DMF (dry, 5 mL), 1,2-Dichloroethane (DCE).

- Reagent Formation: In a dry flask under

  atmosphere, cool DMF to

  . Add

  dropwise over 15 minutes. Stir for 30 minutes to generate the chloroiminium ion (Vilsmeier reagent).

- Addition: Dissolve 10-Methylphenothiazine in DCE (

) and add slowly to the Vilsmeier reagent, maintaining temperature

  .

- Reaction: Reflux the mixture at

  for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).

- Hydrolysis: Pour the reaction mixture into crushed ice containing sodium acetate (to buffer pH ~6–7). Stir vigorously for 1 hour to hydrolyze the iminium salt into the aldehyde.

- Isolation: Extract with dichloromethane (

). Wash organic layer with brine, dry over anhydrous

  , and concentrate.[1]

- Purification: Recrystallize from ethanol or use column chromatography to obtain the yellow solid product.

Pharmacological Profiles & Mechanisms[2]

The biological potential of phenothiazine aldehydes is realized when they are derivatized. The aldehyde is the "warhead" precursor.

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Antimicrobial Activity (Schiff Bases)

Reaction of the phenothiazine-aldehyde with aromatic amines yields Schiff bases (Azomethines).

- Mechanism: The azomethine linkage (

) facilitates binding to bacterial DNA gyrase and disruption of the cell wall.

- Target: High potency observed against Gram-positive bacteria (S. aureus, B. subtilis) and fungal strains (C. albicans).

- SAR Insight: Electron-withdrawing groups (Cl,

) on the phenyl ring of the Schiff base significantly enhance antibacterial potency compared to the parent aldehyde.

Anticancer Activity (Chalcones & Hydrazones)

Condensation of the aldehyde with acetophenones yields Chalcones.

- Mechanism:
  - Tubulin Inhibition: Interacts with the colchicine-binding site of tubulin, preventing polymerization and arresting the cell cycle at G2/M phase.
  - MDR Reversal: Phenothiazine derivatives inhibit P-glycoprotein (P-gp) efflux pumps, re-sensitizing resistant cancer cells to chemotherapy (e.g., Doxorubicin).
- Data Summary (Representative Potency):

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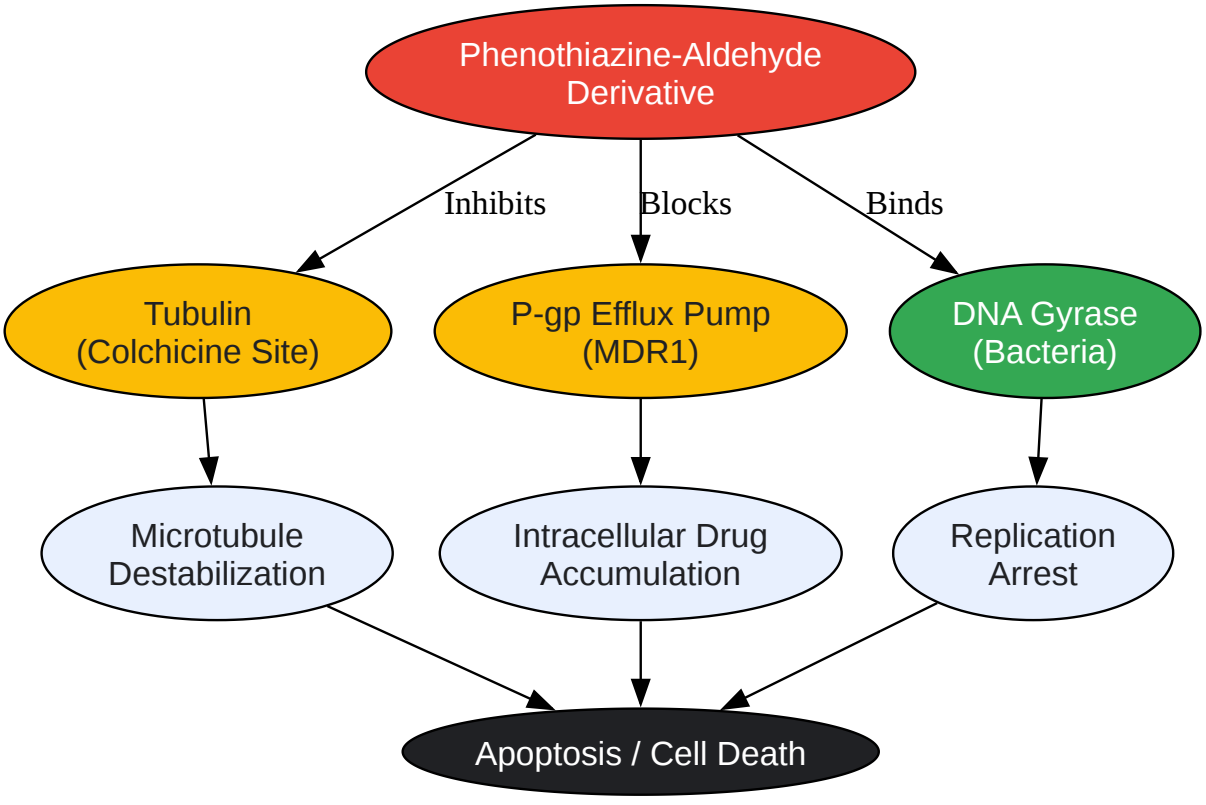
Compound Class	Cell Line	Range	Mechanism Note
Parent Phenothiazine	MCF-7 (Breast)		Weak cytotoxicity
3-Formyl Intermediate	MCF-7		Moderate activity
Phenothiazine-Chalcone	MCF-7 / HeLa		High Potency (Tubulin arrest)
Phenothiazine-Hydrazone	HCT-116 (Colon)		DNA Intercalation

Signaling Pathway Interaction (DOT Visualization)



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Caption: Figure 2. Multi-target mechanism of action for phenothiazine-aldehyde derivatives in cancer and bacterial cells.

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Structure-Activity Relationship (SAR)[3]

For researchers designing new libraries, the following SAR rules apply to the Phenothiazine-3-carbaldehyde scaffold:

- N-10 Substitution (The Tail):
  - Essential for lipophilicity and membrane penetration.
  - Optimal: Alkyl chains (
    ,
) or amino-alkyl chains (promotes CNS activity).
  - Avoid: Free
    often reduces potency due to rapid metabolism or poor solubility.
- C-3 Aldehyde Derivatization (The Head):
  - Conversion to Hydrazones increases anticancer specificity.
  - Conversion to Schiff Bases with halogenated aromatics maximizes antimicrobial activity.
- C-2 Substitution:
  - Electron-withdrawing groups (e.g.,
    ,
) at position 2 (adjacent to the aldehyde at 3) generally increase biological half-life and potency.

Experimental Validation Protocol

Self-Validating System for Antimicrobial Screening (MIC Assay)

To validate the activity of synthesized aldehyde derivatives, use the Broth Microdilution Method (CLSI Standards).

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- Preparation: Dissolve the phenothiazine derivative in DMSO (

  stock).
- Inoculum: Adjust bacterial culture (S. aureus ATCC 29213) to

  McFarland standard (

). Dilute 1:100.
- Plate Setup: Use 96-well plates. Add

  Mueller-Hinton Broth to all wells.
- Dilution: Perform serial 2-fold dilutions of the drug across the plate.
- Incubation: Add

  of diluted inoculum to each well. Incubate at

  for 16–20 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration with no visible growth (turbidity).
  - Control: Include Ciprofloxacin as a positive control and pure DMSO as a negative control.

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